

Technical Support Center: DIPSO Sodium Salt Solutions

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Compound of Interest		
Compound Name:	DIPSO sodium salt	
Cat. No.:	B022819	Get Quote

This guide provides researchers, scientists, and drug development professionals with essential information on the stability, storage, and troubleshooting of DIPSO (3-[N,N-Bis(2-Hydroxyethyl)amino]-2-hydroxypropanesulfonic acid) sodium salt solutions.

Frequently Asked Questions (FAQs)

Q1: What is DIPSO and what is its effective pH range?

A1: DIPSO is a zwitterionic biological buffer, often referred to as a "Good's buffer," used to maintain a stable pH in a variety of biological and biochemical experiments.[1][2] Its effective buffering range is typically between pH 7.0 and 8.2, with a pKa of 7.6 at 25°C.[1][2][3][4][5]

Q2: How should I store **DIPSO sodium salt** powder and for how long is it stable?

A2: There are differing recommendations for storing DIPSO powder. Most suppliers suggest storing the white crystalline powder at room temperature.[3][6] However, for extended long-term stability, storage at 4°C (for up to 2 years) or -20°C (for up to 3 years) has also been suggested.[4] Always refer to the manufacturer's specific recommendations.

Q3: What is the shelf life of a prepared **DIPSO sodium salt** solution?

A3: The shelf life depends heavily on the preparation method and storage conditions. A commercially prepared 0.2M, pH 7.5 solution may have a shelf life of up to 2 years when stored at room temperature.[1] For solutions prepared in the lab from powder, it is recommended to



store them at -20°C for up to 1 month or at -80°C for up to 6 months.[4] For maximum reliability and to avoid potential degradation, it is best practice to prepare fresh solutions for each experiment.[4]

Q4: Do I need to sterilize my DIPSO buffer solution?

A4: Yes, to prevent microbial growth which can alter the buffer's properties and impact your experiment, sterilization is critical. After preparing your solution and adjusting the pH, it is recommended to sterilize it by passing it through a 0.22 µm filter.[4]

Q5: Can DIPSO interact with other components in my experiment?

A5: Like many other Good's buffers, DIPSO can form complexes with certain metal ions.[7] This should be taken into consideration when designing experiments that include metal ions, as it could affect their availability or activity.

Data Summary: Storage and Stability

The following table summarizes the recommended storage conditions for **DIPSO sodium salt** in its solid and liquid forms.



Form	Concentration	Storage Temperature	Stated Stability / Shelf Life	Source(s)
Solid Powder	N/A	Room Temperature	Not specified, standard practice	[3][6]
N/A	4°C	2 years	[4]	_
N/A	-20°C	3 years	[4]	
Liquid Solution	0.2 M (Commercial)	Room Temperature	2 years	[1]
(Lab-Prepared)	Any	-20°C	1 month	[4]
(Lab-Prepared)	Any	-80°C	6 months	[4]
(Lab-Prepared)	Any	4°C (Refrigerated)	Recommended 14-day beyond- use date for sterility	[8]
(Lab-Prepared)	Any	Room Temperature	Recommended 48-hour beyond- use date for sterility	[8]

Experimental Protocol: Preparation of Stable DIPSO Solutions

This protocol outlines the steps for preparing a sterile **DIPSO sodium salt** buffer solution with enhanced stability for experimental use.

Materials:

- DIPSO sodium salt powder
- High-purity, nuclease-free water

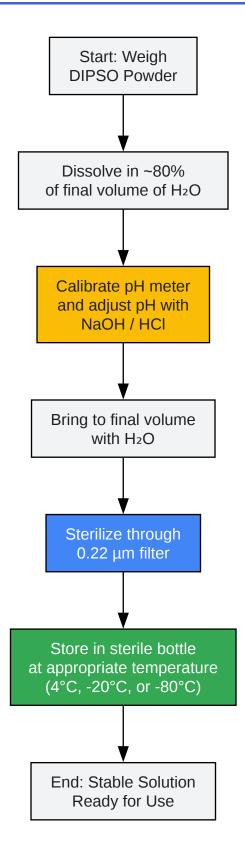


- Calibrated pH meter
- NaOH and/or HCl solutions for pH adjustment (e.g., 1M)
- Sterile glassware (beakers, graduated cylinders)
- Sterile magnetic stir bar and stir plate
- Sterile 0.22 μm bottle-top filter or syringe filter
- Sterile storage bottles

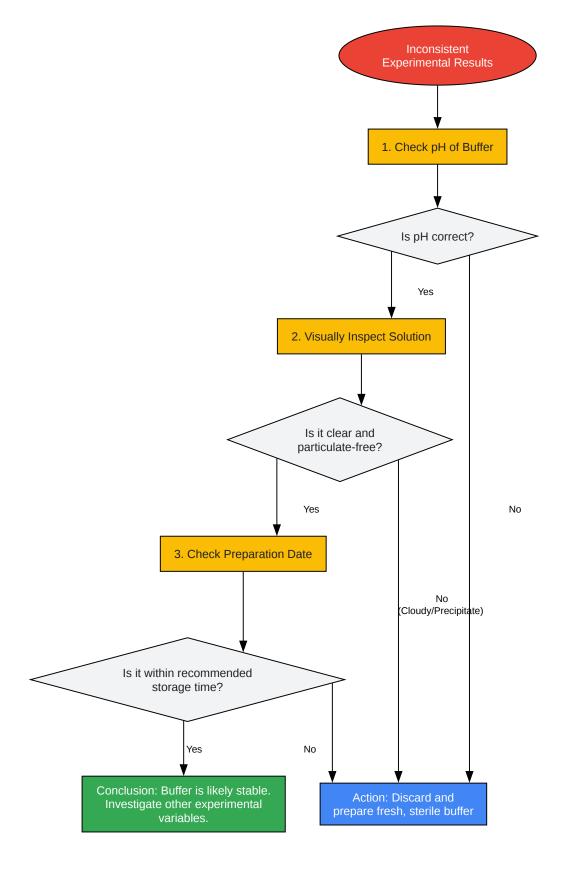
Procedure:

- Weigh Powder: Accurately weigh the required amount of DIPSO sodium salt powder to achieve the desired molarity in your final volume.
- Dissolve: Add approximately 80% of the final required volume of high-purity water to a sterile beaker with a sterile stir bar. Place the beaker on a stir plate and slowly add the DIPSO powder while stirring until it is completely dissolved.[4]
- Adjust pH: Once dissolved, carefully monitor the pH using a calibrated pH meter. Adjust the pH to your desired value (within the 7.0-8.2 range) by adding small volumes of NaOH (to increase pH) or HCI (to decrease pH).[9]
- Final Volume: Once the target pH is reached and stable, transfer the solution to a sterile graduated cylinder and add high-purity water to reach the final desired volume.
- Sterile Filter: Using a 0.22 µm filter, filter the buffer solution into a final, sterile storage bottle.
 [4] This step is crucial for removing any potential microbial contaminants.
- Label and Store: Clearly label the bottle with the buffer name (DIPSO), concentration, pH, preparation date, and your initials. Store the solution according to the recommendations in the table above. For short-term use, 4°C is acceptable; for longer-term storage, freezing at -20°C or -80°C is recommended.[4]









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